Application Notes & Protocols: N-(4-Chloro-3-methoxyphenyl)acetamide in Synthetic Chemistry

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Compound of Interest

Compound Name:	*N-(4-Chloro-3-methoxyphenyl)acetamide*
CAS No.:	*98446-55-0*
Cat. No.:	*B1603651*

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Abstract

N-(4-Chloro-3-methoxyphenyl)acetamide is a substituted aromatic amide that serves as a pivotal intermediate in the synthesis of complex organic molecules. Its unique substitution pattern, featuring an acetamide group for potential hydrolysis or modification, a chloro atom for cross-coupling reactions, and a methoxy group influencing electronic properties, makes it a versatile building block in medicinal chemistry and drug development. These notes provide an in-depth guide for researchers, covering the compound's properties, synthesis, and strategic application in multi-step synthetic pathways, supported by detailed experimental protocols.

Introduction: A Strategic Intermediate

In the landscape of modern drug discovery, the efficient construction of molecular scaffolds is paramount. **N-(4-Chloro-3-methoxyphenyl)acetamide** (CAS No. 98446-55-0) has emerged as a valuable research intermediate due to the strategic placement of its functional groups.[1] [2] The acetamide moiety provides a stable, protected form of an aniline, which can be

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unmasked under specific conditions. The chloro and methoxy substituents on the phenyl ring are not merely passive decorations; they are critical handles for subsequent chemical transformations. The chloro group is a prime site for palladium-catalyzed cross-coupling reactions, while the electron-donating methoxy group modulates the reactivity of the aromatic ring. This document outlines the fundamental properties, synthesis, and practical applications of this compound, providing researchers with the necessary protocols to leverage its synthetic potential.

Physicochemical Properties & Safe Handling

Understanding the fundamental characteristics of a research intermediate is crucial for its effective use and for ensuring laboratory safety.

Table 1: Properties of **N-(4-Chloro-3-methoxyphenyl)acetamide**

Property	Value	Source
CAS Number	98446-55-0	[1][2][3]
Molecular Formula	$C_9H_{10}ClNO_2$	[2][4][5]
Molecular Weight	199.63 g/mol	[2][3][5]
IUPAC Name	N-(4-chloro-3-methoxyphenyl)acetamide	[5]
Appearance	Typically a solid (e.g., white to beige powder)	[1]
Solubility	Moderately soluble in organic solvents; practically insoluble in cold water.	[1][6]
Storage	Sealed in a dry environment, 2-8°C.	[2][3]

Safety & Handling

N-(4-Chloro-3-methoxyphenyl)acetamide, like many N-arylacetamides, should be handled with care.[7] While a specific, comprehensive toxicology report for this exact compound is not

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widely published, related chloro-acetanilide compounds are known irritants and may be harmful if swallowed.[8]

Core Safety Precautions:

- Consult the SDS: Always obtain and read the Safety Data Sheet (SDS) from the supplier before use.
- Personal Protective Equipment (PPE): Wear standard PPE, including safety glasses, gloves, and a lab coat.[9] A dust mask is recommended when handling the solid powder.
- Ventilation: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[8]
- Incompatible Materials: Avoid strong oxidizing agents.[8]

Synthesis of the Intermediate: A Standard Protocol

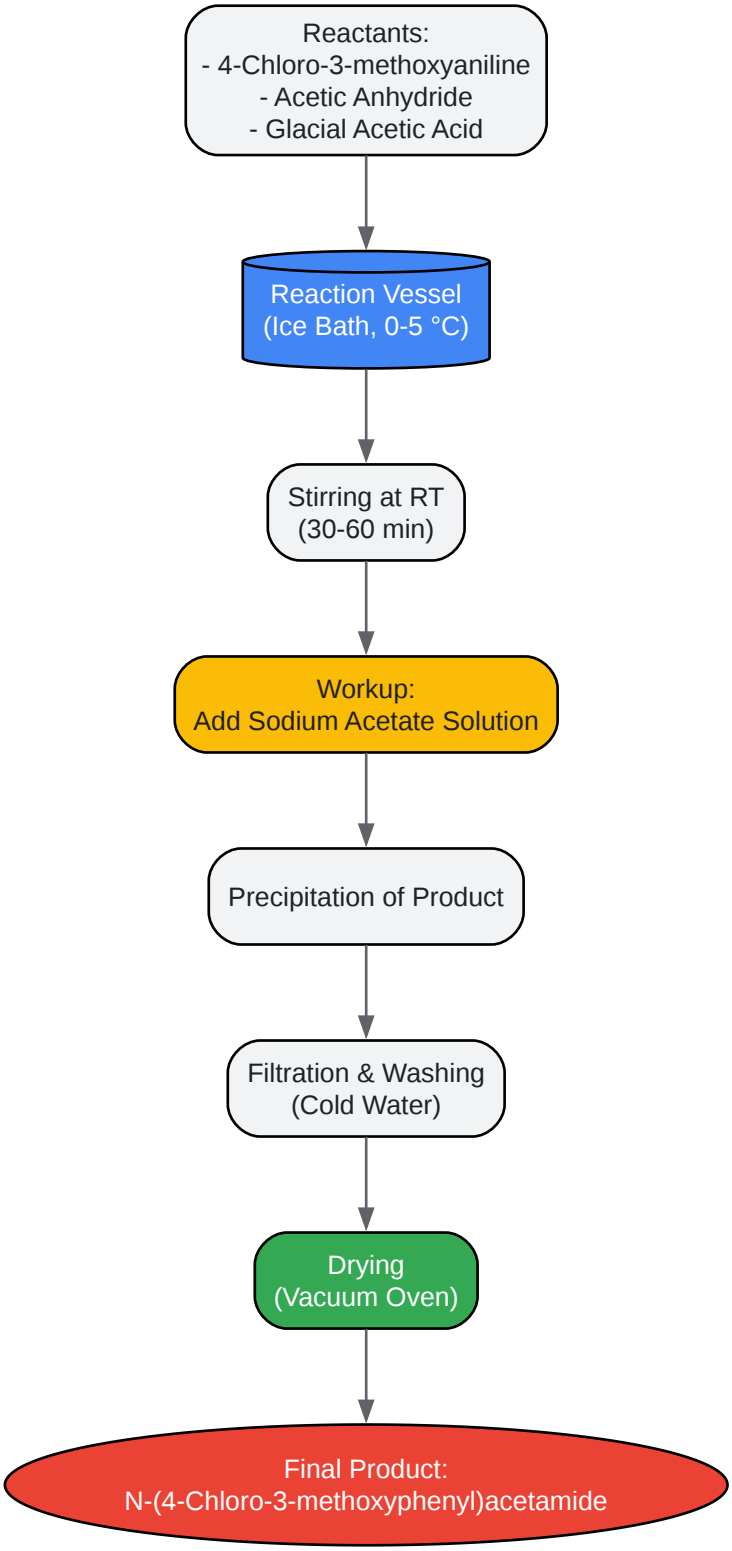
The most common and reliable method for synthesizing N-arylacetamides is the acylation of the corresponding aniline.[7][10][11] This protocol details the synthesis of **N-(4-Chloro-3-methoxyphenyl)acetamide** from 4-chloro-3-methoxyaniline.

Rationale of the Synthesis

The reaction proceeds via a nucleophilic acyl substitution. The lone pair of electrons on the nitrogen atom of 4-chloro-3-methoxyaniline attacks the electrophilic carbonyl carbon of acetic anhydride. A subsequent deprotonation step, often facilitated by a mild base or the solvent, yields the stable amide product. Acetic acid is used as the solvent as it is compatible with the reactants and facilitates the reaction. Sodium acetate is added during workup to neutralize the excess acid and precipitate the product.[11]

Visualized Workflow: Synthesis

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Caption: Workflow for the synthesis of the title compound.

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Step-by-Step Laboratory Protocol

Materials & Equipment:

- 4-chloro-3-methoxyaniline
- Acetic anhydride
- Glacial acetic acid
- Sodium acetate
- Deionized water
- Round-bottom flask with magnetic stirrer
- Ice bath
- Buchner funnel and filter paper
- Vacuum oven

Procedure:

- Dissolution: In a round-bottom flask, dissolve 4-chloro-3-methoxyaniline (1 equivalent) in glacial acetic acid (approx. 5-10 mL per gram of aniline). Place the flask in an ice bath and stir until the temperature equilibrates to 0-5 °C.
- Acylation: Add acetic anhydride (1.1 equivalents) dropwise to the cold, stirring solution. Maintain the temperature below 10 °C during the addition.
- Reaction: After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 30-60 minutes. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Precipitation: Once the reaction is complete, slowly pour the reaction mixture into a beaker containing a saturated solution of sodium acetate in water (approx. 4-5 times the volume of acetic acid used).[11]

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- Isolation: A solid precipitate will form. Continue stirring for 30 minutes to ensure complete precipitation.
- Filtration: Collect the solid product by vacuum filtration using a Buchner funnel.
- Washing: Wash the filter cake thoroughly with cold deionized water to remove any residual acetic acid and salts.
- Drying: Dry the purified solid in a vacuum oven at 50-60 °C to a constant weight. The final product should be a crystalline solid.

Application as a Synthetic Intermediate

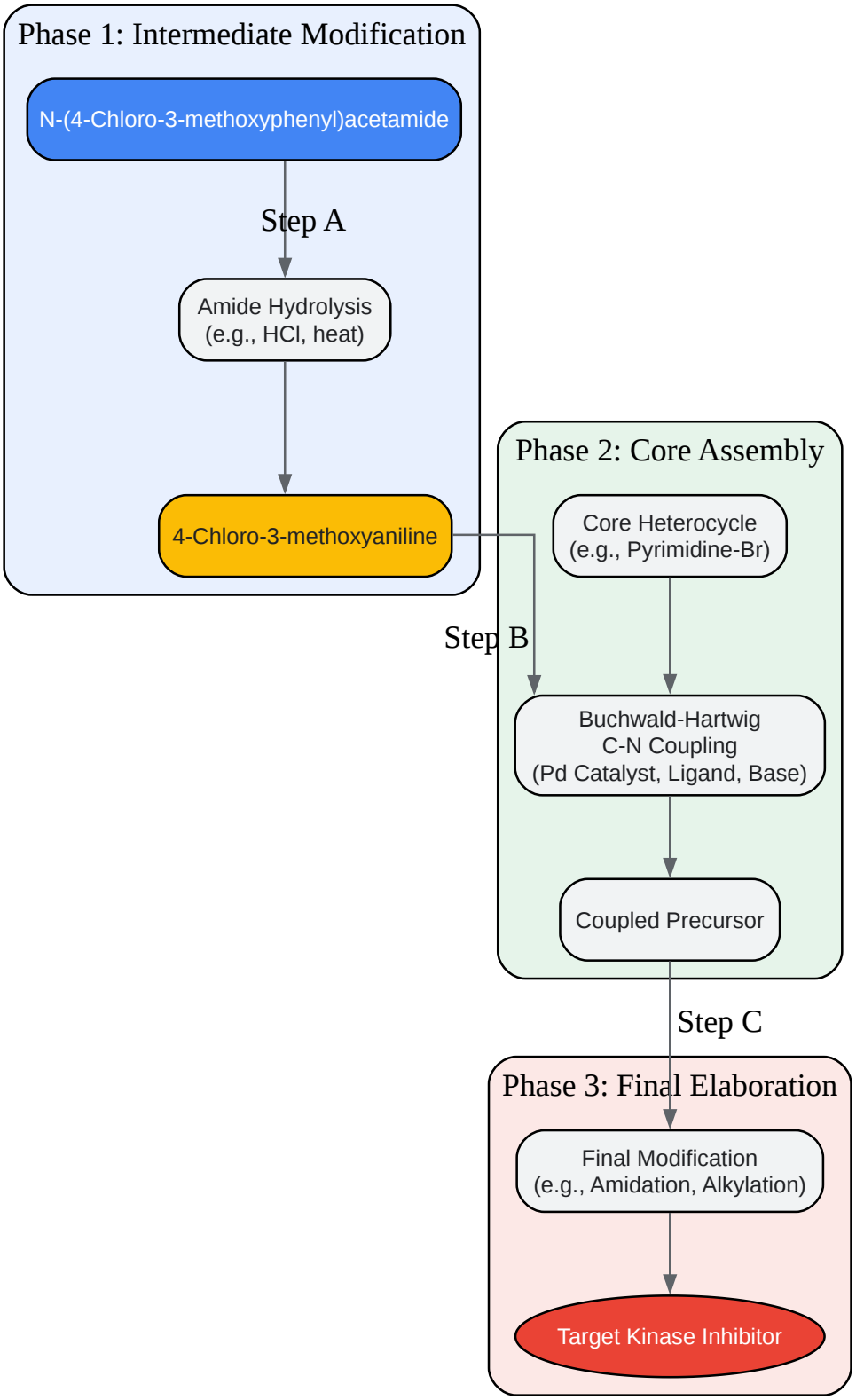
The true value of **N-(4-Chloro-3-methoxyphenyl)acetamide** lies in its utility as a scaffold for building more complex molecules, particularly those with therapeutic potential like kinase inhibitors.[12][13][14] The chloro group is a versatile handle for introducing molecular diversity via cross-coupling reactions.

Strategic Role in Kinase Inhibitor Synthesis

Many kinase inhibitors feature a core heterocyclic structure linked to substituted aryl rings. The 4-chloro-3-methoxyphenyl moiety is a common feature in such designs. The synthesis often involves a key cross-coupling step (e.g., Suzuki, Buchwald-Hartwig, or Sonogashira reaction) where the C-Cl bond is replaced with a C-C, C-N, or C-O bond, linking the intermediate to the core of the target molecule.

Visualized Pathway: Hypothetical Drug Synthesis

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Caption: Hypothetical pathway to a kinase inhibitor.

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Protocol Example: Buchwald-Hartwig Amination

This protocol provides a representative example of how **N-(4-Chloro-3-methoxyphenyl)acetamide** can be used in a C-N cross-coupling reaction, a cornerstone of modern pharmaceutical synthesis. Here, it is coupled with a generic amine partner.

Rationale of the Protocol

The Buchwald-Hartwig amination is a palladium-catalyzed cross-coupling reaction that forms a carbon-nitrogen bond between an aryl halide and an amine. The choice of palladium catalyst, ligand (e.g., a biaryl phosphine), and base is critical for achieving high yields. The ligand stabilizes the palladium center and facilitates the catalytic cycle, while the base is required for the deprotonation of the amine and regeneration of the active catalyst.

Step-by-Step Laboratory Protocol

Materials & Equipment:

- **N-(4-Chloro-3-methoxyphenyl)acetamide** (1 equivalent)
- Amine coupling partner (1.2 equivalents)
- Palladium(II) acetate ($Pd(OAc)_2$, 0.02 equivalents)
- Xantphos (ligand, 0.04 equivalents)
- Cesium carbonate (Cs_2CO_3, 2.0 equivalents)
- Anhydrous toluene
- Schlenk flask or sealed reaction vial
- Inert atmosphere (Nitrogen or Argon)
- Standard workup and purification supplies (silica gel, solvents)

Procedure:

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- Vessel Preparation: To a dry Schlenk flask under an inert atmosphere, add **N-(4-Chloro-3-methoxyphenyl)acetamide**, the amine coupling partner, cesium carbonate, palladium(II) acetate, and Xantphos.
- Solvent Addition: Add anhydrous toluene via syringe.
- Reaction: Seal the flask and heat the mixture to 100-110 °C with vigorous stirring. Monitor the reaction by TLC or LC-MS until the starting material is consumed (typically 4-24 hours).
- Cooling & Filtration: Cool the reaction mixture to room temperature. Dilute with ethyl acetate and filter through a pad of celite to remove the palladium catalyst and inorganic salts.
- Extraction: Wash the filtrate with water and brine. Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4).
- Purification: Concentrate the organic phase under reduced pressure. Purify the crude residue by flash column chromatography on silica gel using an appropriate solvent system (e.g., hexane/ethyl acetate gradient) to yield the pure coupled product.
- Characterization: Confirm the structure and purity of the final compound using ^{1}H NMR, ^{13}C NMR, and mass spectrometry.

Conclusion

N-(4-Chloro-3-methoxyphenyl)acetamide is a strategically functionalized intermediate that offers significant advantages in synthetic chemistry. Its well-defined reactivity allows for predictable and high-yielding transformations, making it an ideal starting point for the synthesis of diverse and complex molecular targets. The protocols and applications detailed herein demonstrate its utility as a robust building block for researchers in drug development and organic synthesis, enabling the efficient construction of novel compounds with potential therapeutic value.

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